

Application Note: Determination of DNA Backbone Torsion Angles and via C NMR

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Compound of Interest

Compound Name: [5'-13C]2'-Deoxyuridine

CAS No.: 478510-91-7

Cat. No.: B583578

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Executive Summary

The flexibility of the DNA phosphodiester backbone is a critical determinant of protein-DNA recognition and drug binding affinity. While the sugar pucker (determined by

) is well-characterized, the backbone angles

(P-O5'-C5'-C4') and

(O5'-C5'-C4'-C3') define the macro-trajectory of the helix.

Traditional

H-based methods often suffer from severe spectral overlap in oligonucleotides larger than 10 base pairs. This protocol leverages

C NMR to overcome these limitations. We utilize Quantitative

-Correlation (HCP) experiments to directly measure

(reporting on

) and

C Chemical Shift Analysis (reporting on

via the

-gauche effect).

Theoretical Basis

The Geometry of and

The relevant torsion angles are defined by the following atomic sequences:

- (Beta):
- (Gamma):

In canonical B-DNA:

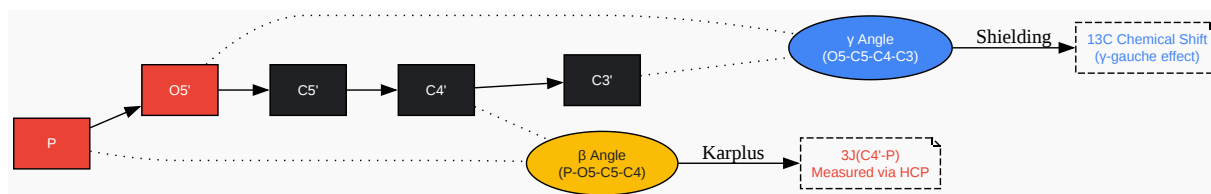
- prefers the trans conformation (180°).
- prefers the gauche+ conformation (60°).

The C Advantage

Angle	Diagnostic Parameter	Mechanism
		Karplus Relationship: The three-bond coupling between C4' and Phosphorus depends on the dihedral angle
		.
	&	-Gauche Effect: The steric compression in gauche rotamers causes predictable upfield shifts in C resonances compared to trans conformers.

Visualization of the Backbone

The following diagram illustrates the connectivity and the specific NMR interactions used for measurement.



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Figure 1: Structural definition of

and

angles and their corresponding NMR reporters.

Experimental Protocol

Sample Requirements

- Concentration: 0.5 – 2.0 mM duplex DNA.

- Isotope Labeling: Uniformly

C/

N-labeled DNA is recommended for unambiguous assignment. For

determination via HCP, natural abundance DNA can be used if concentration > 2 mM and time permits, but enriched samples provide superior sensitivity.

- Buffer: 10-50 mM Sodium Phosphate (pH 6.5), 100 mM NaCl, 10% D₂O. Avoid paramagnetic impurities.

Experiment 1: Determination of via HCP

The 2D or 3D HCP (Proton-Carbon-Phosphorus) experiment is the gold standard. It correlates the

H chemical shift (for sensitivity) with

P and

C.

Pulse Sequence Logic (HCP-TOCSY or HCP):

- Magnetization Transfer:

H

C (INEPT).

- Evolution:

C evolves under chemical shift.

- Transfer:

C

P (via

).

- Detection: The intensity of the cross-peak depends on the transfer efficiency, which is a function of the coupling constant

.

Step-by-Step Acquisition:

- Calibrate Pulses: Ensure precise 90° and 180° pulses for

H,

C, and

P.

- Setup HCP: Select a "Quantitative" version of the HCP sequence (e.g., hcp2d or hcp3d in Bruker/Varian libraries).
- Parameter Optimization:
 - Set the transfer delay to . Since varies (2-10 Hz), a compromise value (e.g., 25-30 ms) is often used, or a series of experiments with different delays is recorded.
- Acquisition: Record the spectrum. For 2D HCP, resolution in the P dimension is critical.

Data Analysis for

- :
- Identify cross-peaks connecting C4'() to P().
 - Measure the coupling constant
This can be done by:
 - E.COSY-type analysis: If resolution allows, measure the displacement of the multiplet components.
 - Quantitative Intensity Analysis: Compare the intensity of the cross-peak () to a reference diagonal peak () using the relation:
 - Calculate
: Apply the Karplus equation for C-O-C-P couplings.
 - Trans (): Large (8-10 Hz).
 - Gauche (): Small (< 3 Hz).[1]

Experiment 2: Determination of via Chemical Shift

There is no convenient heteronuclear

-coupling for

. Instead, we rely on the high sensitivity of C4' and C5' chemical shifts to the torsion angle.

Protocol:

- Acquire High-Res 2D

C HSQC:

- Use a constant-time (CT-HSQC) sequence to decouple

H-

H interactions in the indirect dimension for maximum resolution.

- Ensure sufficient digital resolution in the

C dimension (< 0.5 ppm).

- Assignment: Assign C4' and C5' resonances using standard HCN or HCC pathways.

- Interpretation:

- -gauche+ (canonical B-DNA): C4'

84-86 ppm; C5'

65-67 ppm.

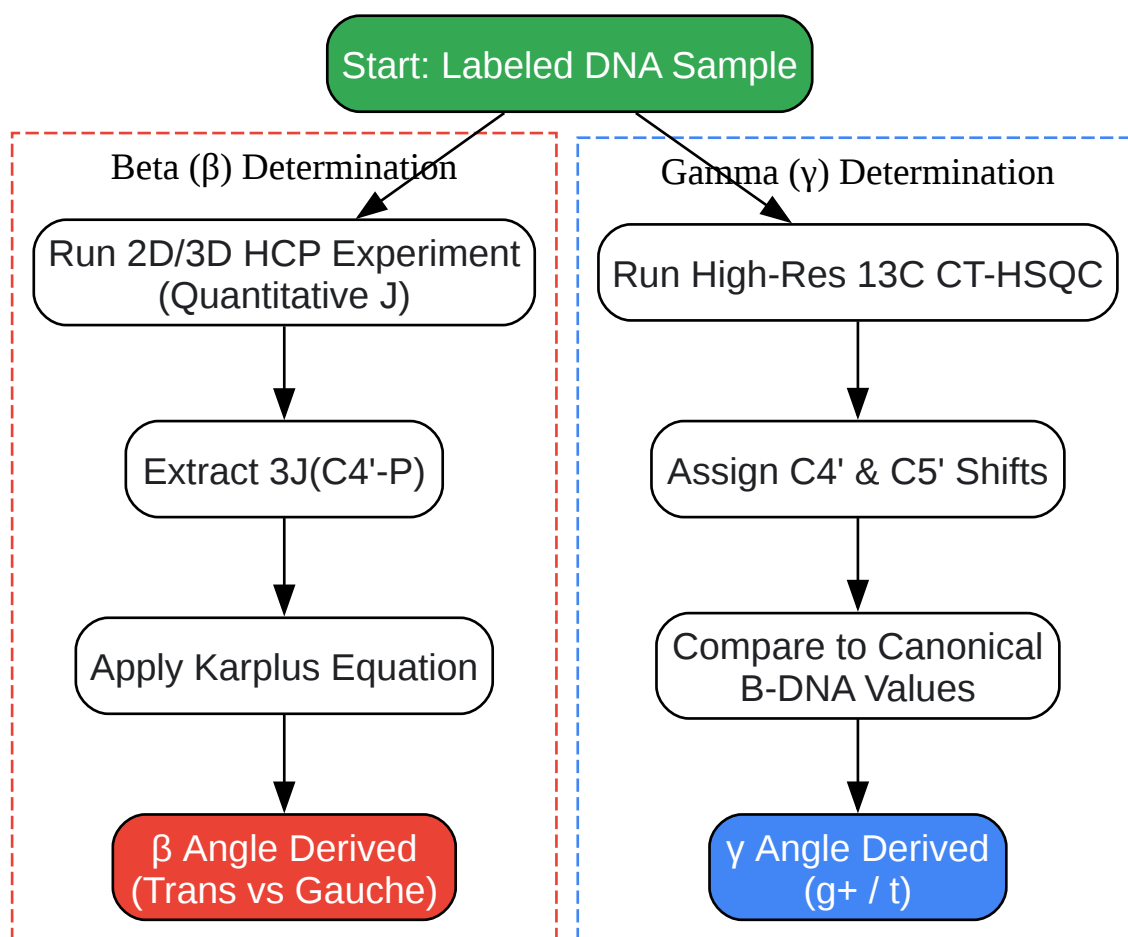
- -trans: C4' shifts downfield (

2-3 ppm); C5' shifts upfield (

2-4 ppm) due to the removal of the

-gauche shielding effect.

Workflow Diagram



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Figure 2: Experimental workflow for dual-angle determination.

Data Interpretation & Reference Values

Use the table below to correlate your measured NMR parameters with DNA backbone conformations.

Conformation	Angle	(Hz)	Angle	C4' (ppm)	C5' (ppm)
B-DNA (Canonical)	trans (180°)	High (6 - 10)	gauche+ (60°)	~85.0	~65.5
A-DNA / Distorted	trans (180°)	High (6 - 10)	gauche+ (60°)	~83.0	~63.0
Altered / Z-DNA	gauche (60°)	Low (< 3)	trans (180°)	> 87.0	< 63.0

Note on

: The chemical shift values are approximate and sequence-dependent. Relative changes (e.g., a 2 ppm downfield shift of C4' compared to neighbors) are more diagnostic of local conformational heterogeneity than absolute values.

References

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H3'-

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